

A Technical Guide to the Structure-Function Relationship of Stichodactyla Toxins

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Stichodactyla toxin*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary: **Stichodactyla toxin** (ShK), a 35-residue polypeptide isolated from the sea anemone *Stichodactyla helianthus*, is a potent blocker of voltage-gated potassium channels.^{[1][2][3]} Its high affinity for the Kv1.3 channel, a key regulator of T-lymphocyte activation, has made it a valuable pharmacological tool and a promising scaffold for developing therapeutics for autoimmune diseases.^{[4][5]} This document provides a detailed examination of the structural features of ShK toxin, its mechanism of action, the structure-activity relationships that govern its function, and the strategies employed to engineer highly selective analogues for therapeutic use. It includes quantitative data on channel affinities, detailed experimental protocols, and visualizations of key biological pathways and experimental workflows.

Molecular Structure of ShK Toxin

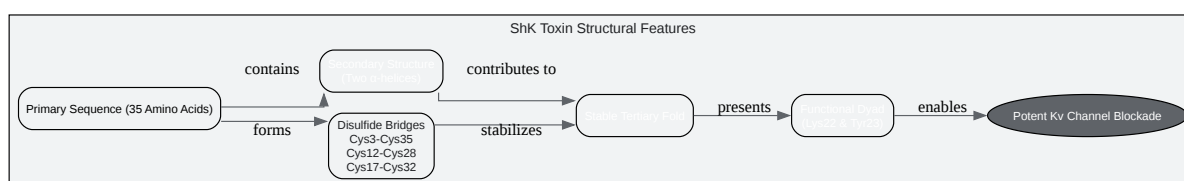
The biological activity of ShK toxin is intrinsically linked to its compact and stable three-dimensional structure. This structure is defined by its primary amino acid sequence and a specific arrangement of disulfide bonds.

Primary and Secondary Structure

ShK is a 35-residue basic peptide.[1] Its structure is rigidly maintained by three disulfide bridges: Cys3-Cys35, Cys12-Cys28, and Cys17-Cys32.[1][6][7] These covalent cross-links are critical for its stability and function. The Cys3-Cys35 bond creates a nearly head-to-tail cyclic feature, while the other two bridges stabilize the core of the peptide.[1][7] The solution structure of ShK, determined by NMR, reveals two short α -helices (residues 14-19 and 21-24) and an extended N-terminal region.[1][2]

Tertiary Structure and Key Functional Residues

The tertiary fold of ShK positions several key amino acid residues on a single face of the molecule, creating a surface that interacts with the potassium channel.[8] The most critical of these is the "functional dyad" composed of Lysine-22 (Lys22) and Tyrosine-23 (Tyr23).[1][9] Lys22 acts as the primary pore-occluding residue, while Tyr23 helps anchor the toxin to the channel vestibule.[1][9] Other residues, including Arginine-11 (Arg11) and Arginine-24 (Arg24), also contribute to the binding affinity.[8][10] The disulfide bond linking the N- and C-termini (Cys3-Cys35) has been found to be less critical for activity than the two internal disulfide bonds that maintain the core structure.[7]



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Logical relationship of ShK toxin's structural components.

Mechanism of Action and Channel Selectivity

ShK toxins function as potent pore blockers of potassium channels, with a characteristic "cork in a bottle" mechanism.[1][9] The toxin binds to the outer vestibule of the channel tetramer, where the positively charged side chain of Lys22 protrudes into the selectivity filter, physically

obstructing the flow of potassium ions.[1][9] The neighboring Tyr23 residue forms critical interactions with the channel vestibule, anchoring the toxin in place.[1]

While native ShK is a powerful inhibitor of Kv1.3, its therapeutic potential is limited by its lack of selectivity. It also potently blocks the neuronal channel Kv1.1 and other related channels at picomolar to nanomolar concentrations, which could lead to significant neurotoxic side effects.
[4][11]

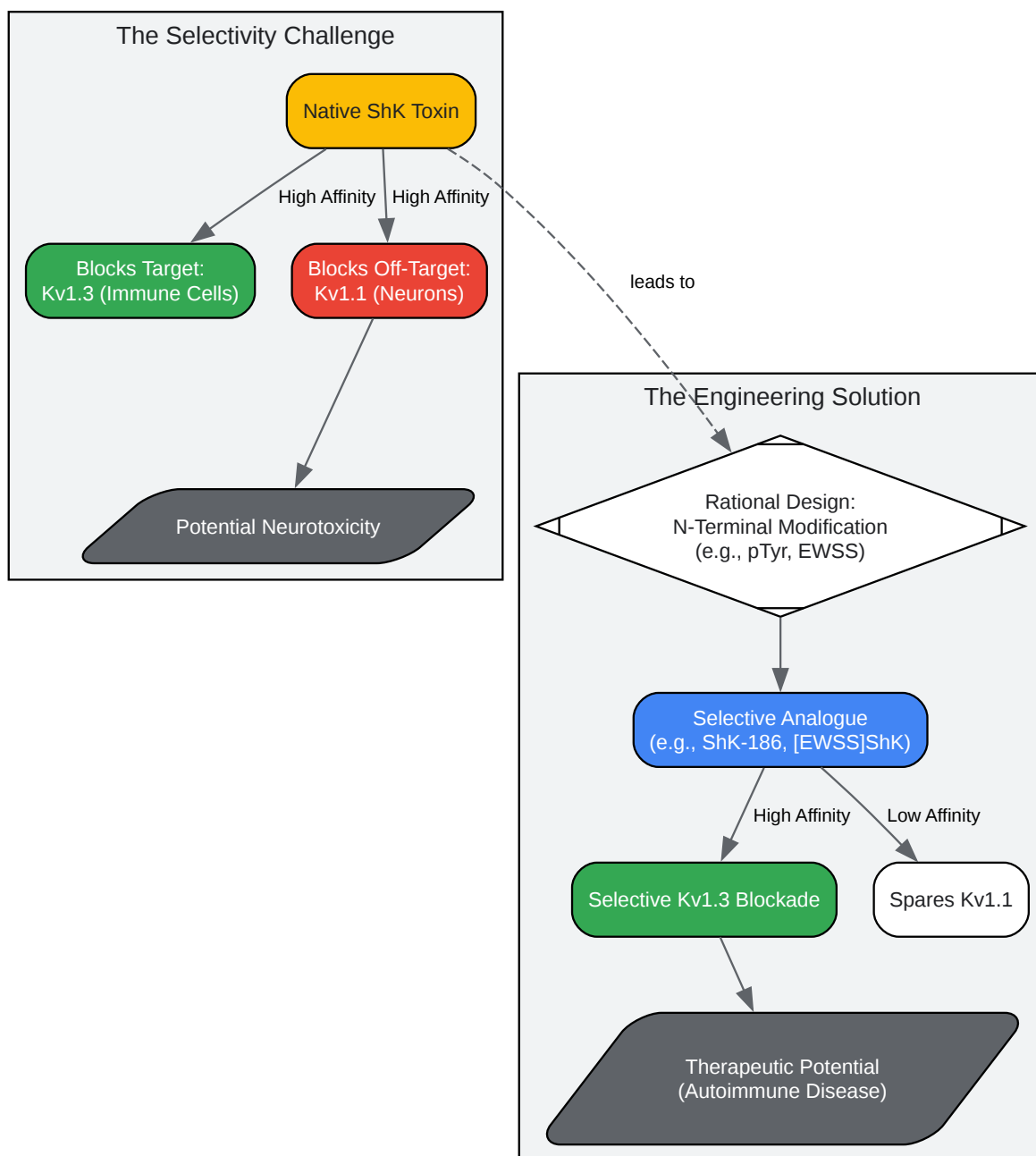
Structure-Function Relationship and Analogue Development

The quest for a therapeutic agent based on ShK has focused on re-engineering the peptide to enhance its selectivity for Kv1.3 over other potassium channels, particularly Kv1.1.

Engineering Selectivity

Structure-activity relationship studies revealed that modifying the N-terminus of ShK could dramatically improve its selectivity. This led to the development of several key analogues:

- ShK-170: Features an L-phosphotyrosine attached via a linker to the N-terminus. This modification significantly enhances selectivity for Kv1.3.[8]
- ShK-186 (Dalazatide): A derivative of ShK-170 that has shown promise in animal models and has entered human clinical trials.[1][5] It exhibits over 100-fold selectivity for Kv1.3 over Kv1.1.[12]
- ShK-192: An analogue engineered for greater stability. It contains a non-hydrolyzable phosphotyrosine surrogate and a methionine isostere to prevent oxidation, while retaining high potency and selectivity for Kv1.3.[2]
- [EWSS]ShK: A highly selective analogue developed with an N-terminal Glu-Trp-Ser-Ser extension. This peptide is composed entirely of natural protein amino acids, making it suitable for recombinant expression, and it displays 158-fold selectivity for Kv1.3 over Kv1.1.
[13]



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Logic of engineering ShK analogues for improved channel selectivity.

Quantitative Comparison of ShK and Analogues

The following table summarizes the inhibitory constants (IC₅₀ or K_i) of native ShK and its key analogues against various potassium channels, highlighting the improvements in selectivity.

Peptide	Kv1.1	Kv1.3	Kv1.6	Kv3.2	KCa3.1	Selectivity (Kv1.1/Kv1.3)
ShK (native)	16 pM (K _i) [4]	11 pM (K _i) [4]	165 pM (K _i)[4]	0.6 nM (IC ₅₀)[4]	>100 nM	~1.5-fold
ShK-170	~6.9 nM (IC ₅₀)[8]	69 pM (IC ₅₀)[8]	~7.5 nM (IC ₅₀)[8]	~19.3 nM (IC ₅₀)[8]	>100 nM	~100-fold
ShK-192	>14 nM (IC ₅₀)[2]	140 pM (IC ₅₀)[2]	-	-	-	>100-fold
[EWSS]Sh K	~5.4 nM (IC ₅₀)[13]	34 pM (IC ₅₀)[13]	-	>100 nM	>100 nM	~158-fold

Note: Values are approximate and compiled from multiple sources. Assay conditions can influence exact measurements.

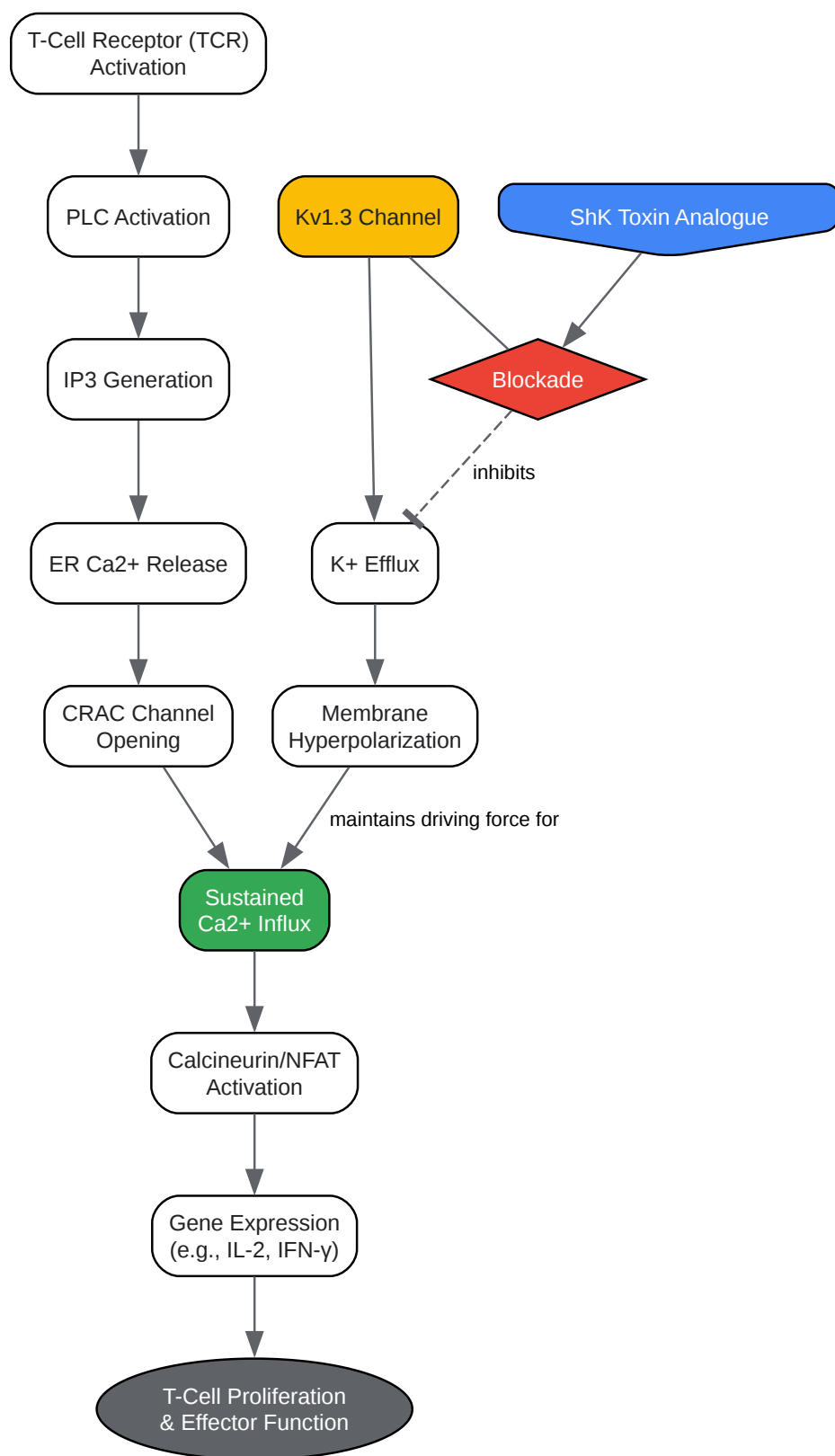
Biological Function and Therapeutic Applications

The therapeutic rationale for targeting Kv1.3 stems from its specific role in the immune system, particularly in a subset of T-lymphocytes known as effector memory T (TEM) cells.

Role of Kv1.3 in T-Lymphocytes

T-cell activation requires a sustained influx of calcium (Ca²⁺), which is dependent on the electrochemical gradient across the cell membrane. Potassium channels maintain this gradient by allowing K⁺ efflux to counterbalance the Ca²⁺ influx.[5] Different T-cell subsets rely on different potassium channels. While naïve and central memory T-cells primarily use the KCa3.1 channel, chronically activated TEM cells upregulate Kv1.3 and become highly dependent on it for proliferation and cytokine production.[1][2] Since TEM cells are key mediators in many

autoimmune diseases like multiple sclerosis and rheumatoid arthritis, a selective Kv1.3 blocker can preferentially suppress these pathogenic cells while sparing other immune responses.[2][5]



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Signaling pathway of Kv1.3 blockade in effector memory T-cells.

Key Experimental Methodologies

The development and characterization of ShK toxins and their analogues rely on a suite of biochemical, biophysical, and immunological techniques.

Recombinant Expression and Isotopic Labeling

While early work used toxin isolated from anemones, modern research relies on chemical synthesis or recombinant expression.[8][11] For structural studies using NMR, isotopic labeling (e.g., with ^{15}N) is required.

- Protocol Outline: ShK can be expressed in *E. coli* as a thioredoxin fusion protein. The fusion protein is purified via affinity chromatography (e.g., Ni^{2+} -IMAC). The ShK peptide is then cleaved from the fusion partner using a specific protease like enterokinase and purified to homogeneity by reverse-phase HPLC. Correct folding is confirmed by NMR spectroscopy and functional assays.[11]

Functional Characterization: Whole-Cell Patch-Clamp Electrophysiology

This is the gold-standard method for quantifying the potency and selectivity of channel blockers.

- Protocol Outline:
 - Cell Culture: Use a stable cell line (e.g., L929 mouse fibroblasts) expressing the human Kv1.3 channel.
 - Electrode Preparation: Fabricate glass micropipettes with a resistance of 2-5 M Ω . The internal solution should contain a high concentration of K^+ (e.g., 140 mM KF). The external bath solution should mimic physiological saline.
 - Giga-seal Formation: Achieve a high-resistance seal (>1 G Ω) between the micropipette and the cell membrane.

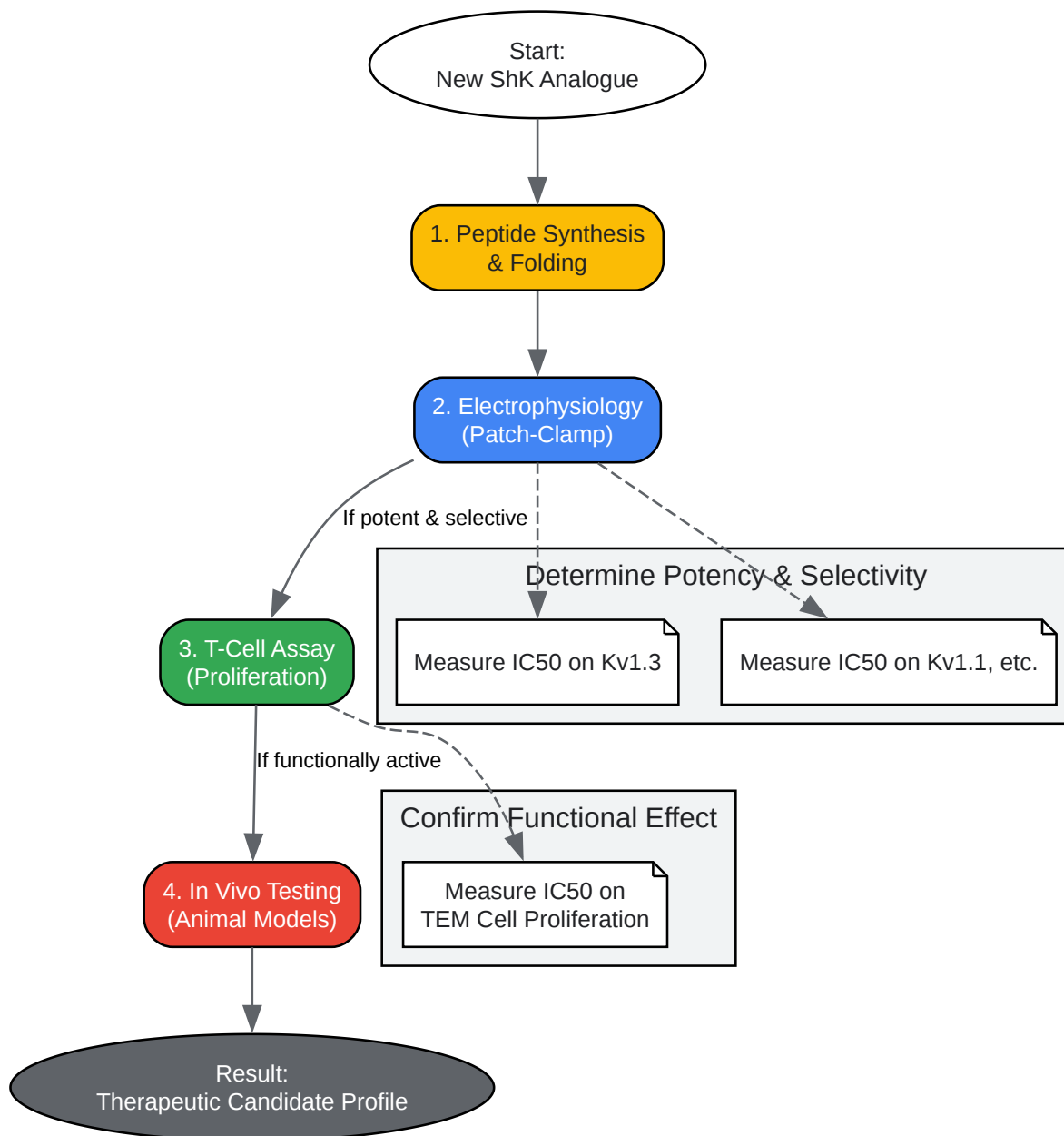
- Whole-Cell Configuration: Rupture the cell membrane patch under the pipette to gain electrical access to the cell interior.
- Voltage Protocol: Clamp the cell membrane at a holding potential of -80 mV. Apply depolarizing voltage steps (e.g., to +40 mV) to elicit Kv1.3 currents.
- Toxin Application: After establishing a stable baseline current, perfuse the bath with known concentrations of the ShK analogue.
- Data Analysis: Measure the peak current amplitude before and after toxin application. Plot the percentage of current inhibition against the logarithm of the toxin concentration. Fit the data to a Hill equation to determine the IC₅₀ value.
- Selectivity Screening: Repeat the protocol using cell lines that express off-target channels like Kv1.1.

Immunological Assay: T-Cell Proliferation

This assay measures the functional consequence of Kv1.3 blockade on the primary target cells.

- Protocol Outline:
 - Cell Isolation: Isolate human peripheral blood mononuclear cells (PBMCs) from healthy donor blood using density gradient centrifugation. Isolate CCR7⁻ effector memory T-cells using magnetic-activated cell sorting (MACS).
 - Cell Staining: Label the TEM cells with a proliferation-tracking dye, such as Carboxyfluorescein succinimidyl ester (CFSE).
 - Cell Culture and Stimulation: Plate the labeled cells in a 96-well plate. Add the ShK analogue at various concentrations. Stimulate the cells to proliferate using anti-CD3 and anti-CD28 antibodies.
 - Incubation: Culture the cells for 3-5 days to allow for cell division.
 - Flow Cytometry: Acquire the cells on a flow cytometer. Proliferating cells will have diluted the CFSE dye, resulting in lower fluorescence intensity.

- Data Analysis: Quantify the percentage of proliferated cells in each condition. Calculate the concentration of the ShK analogue required to inhibit 50% of the proliferation (IC_{50}).



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Experimental workflow for the evaluation of a new ShK analogue.

Conclusion and Future Directions

Stichodactyla toxin has evolved from a natural venom component into a powerful molecular scaffold for drug development. The detailed understanding of its structure-function relationship has enabled the rational design of analogues with high selectivity for the Kv1.3 potassium channel. These engineered peptides, such as Dalazatide (ShK-186), represent a novel therapeutic strategy for autoimmune diseases by selectively targeting pathogenic effector memory T-cells. Future research will likely focus on improving the pharmacokinetic properties of these peptides, exploring alternative delivery methods, and expanding their therapeutic applications to other TEM-mediated pathologies.

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- To cite this document: BenchChem. [A Technical Guide to the Structure-Function Relationship of Stichodactyla Toxins]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15877729/docs#a-technical-guide-to-the-structure-function-relationship-of-stichodactyla-toxins\]](https://www.benchchem.com/product/b15877729/docs#a-technical-guide-to-the-structure-function-relationship-of-stichodactyla-toxins)

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